

# Physical and chemical properties of 3,4-Dibromobutanoic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,4-Dibromobutanoic acid

Cat. No.: B094272

[Get Quote](#)

## An In-Depth Technical Guide to 3,4-Dibromobutanoic Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3,4-Dibromobutanoic acid** is a halogenated carboxylic acid with potential applications in organic synthesis and as a building block for more complex molecules. Its bifunctional nature, possessing both a carboxylic acid group and vicinal dibromides, allows for a variety of chemical transformations. This guide provides a comprehensive overview of the known physical and chemical properties of **3,4-Dibromobutanoic acid**, alongside detailed experimental considerations for its synthesis and potential reactions.

### Physical and Chemical Properties

A summary of the key physical and chemical properties of **3,4-Dibromobutanoic acid** is presented below. It is important to note that while some data is available from chemical suppliers and databases, experimentally verified values for properties such as melting point and solubility are not widely reported in the literature.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>6</sub> Br <sub>2</sub> O <sub>2</sub>	--INVALID-LINK--[1]
Molecular Weight	245.90 g/mol	--INVALID-LINK--[1]
CAS Number	16507-32-7	--INVALID-LINK--[1]
Density	2.121 g/cm <sup>3</sup>	--INVALID-LINK--[2]
Boiling Point	302.7 °C at 760 mmHg	--INVALID-LINK--[2]
Refractive Index	1.561	--INVALID-LINK--[2]
Flash Point	136.9 °C	--INVALID-LINK--[2]
Melting Point	Not available	
Solubility	Not available	

Note: The absence of readily available experimental data for melting point and solubility highlights a gap in the current chemical literature for this compound. Researchers are advised to determine these properties experimentally. A general expectation is that it will be soluble in polar organic solvents.

## Spectral Data

Experimental spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR) for **3,4-Dibromobutanoic acid** are not readily available in public databases. However, predicted spectral data can be a useful tool for characterization.

**Predicted <sup>1</sup>H NMR Spectrum:** It is anticipated that the <sup>1</sup>H NMR spectrum would display complex splitting patterns due to the presence of a chiral center at the C3 position. The protons on C2, C3, and C4 would likely appear as multiplets. The carboxylic acid proton would be a broad singlet.

**Predicted <sup>13</sup>C NMR Spectrum:** The <sup>13</sup>C NMR spectrum is expected to show four distinct signals corresponding to the four carbon atoms in the molecule. The carbonyl carbon of the carboxylic acid would be the most downfield signal.

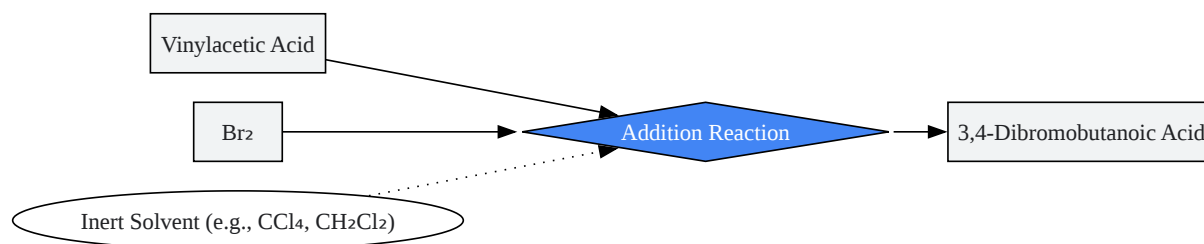
**Predicted IR Spectrum:** The infrared spectrum is expected to show characteristic absorption bands for the O-H stretch of the carboxylic acid (a broad band around 2500-3300  $\text{cm}^{-1}$ ), the C=O stretch of the carbonyl group (around 1700-1725  $\text{cm}^{-1}$ ), and C-Br stretches (typically in the 500-700  $\text{cm}^{-1}$  region).

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3,4-Dibromobutanoic acid** is not widely published, a plausible and common method would be the bromination of an appropriate unsaturated carboxylic acid precursor.

### Proposed Synthesis: Bromination of Vinylacetic Acid

A likely synthetic route to **3,4-Dibromobutanoic acid** is the addition of bromine ( $\text{Br}_2$ ) across the double bond of vinylacetic acid (3-butenic acid).



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **3,4-Dibromobutanoic acid**.

#### Experimental Protocol Outline:

- **Dissolution:** Dissolve vinylacetic acid in a suitable inert solvent such as carbon tetrachloride ( $\text{CCl}_4$ ) or dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) in a round-bottom flask. The flask should be equipped with a dropping funnel and a magnetic stirrer, and protected from light to prevent radical side reactions.

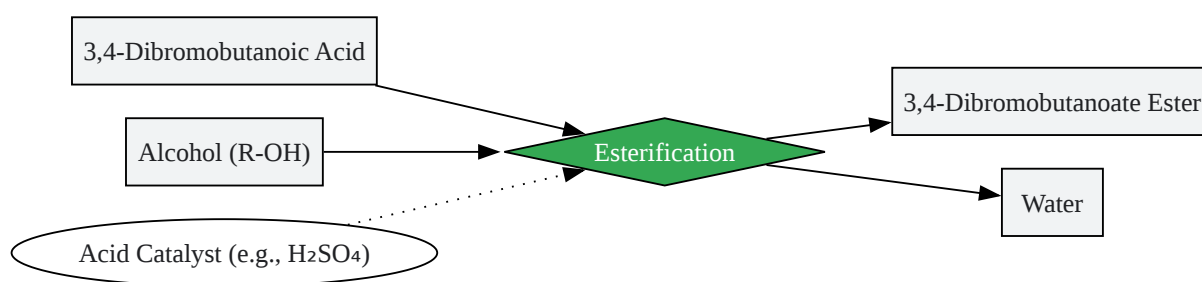
- **Bromine Addition:** Cool the solution in an ice bath. Slowly add a solution of bromine in the same solvent from the dropping funnel with constant stirring. The disappearance of the bromine color indicates the progress of the reaction.
- **Reaction Monitoring:** The reaction can be monitored by thin-layer chromatography (TLC) to ensure the complete consumption of the starting material.
- **Workup:** After the reaction is complete, the solvent can be removed under reduced pressure. The crude product can then be purified.
- **Purification:** Purification can be achieved by recrystallization from a suitable solvent or by column chromatography.

## Chemical Reactivity and Potential Transformations

The presence of both a carboxylic acid and vicinal dibromides makes **3,4-Dibromobutanoic acid** a versatile intermediate for further chemical synthesis.

### Esterification

The carboxylic acid group can undergo esterification with various alcohols in the presence of an acid catalyst.

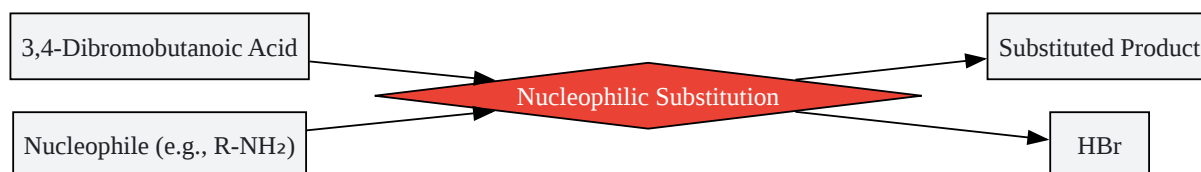


[Click to download full resolution via product page](#)

Caption: Esterification of **3,4-Dibromobutanoic acid**.

### Nucleophilic Substitution

The bromine atoms are good leaving groups and can be displaced by various nucleophiles. Reactions with amines, for example, could lead to the formation of amino acids or heterocyclic compounds.

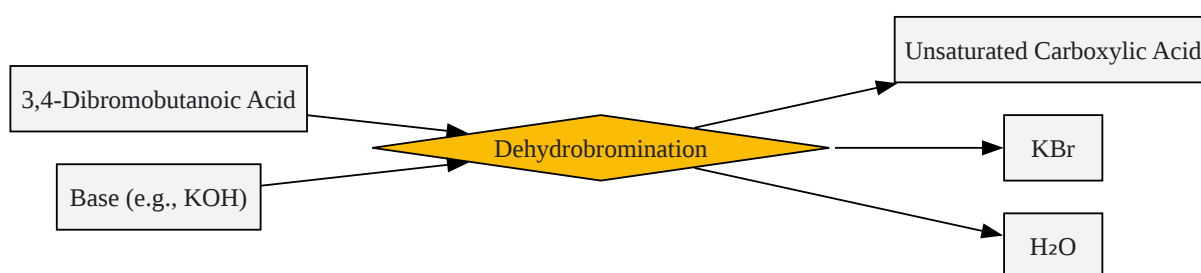


[Click to download full resolution via product page](#)

Caption: Nucleophilic substitution on **3,4-Dibromobutanoic acid**.

## Elimination Reactions (Dehydrobromination)

Treatment with a base can induce the elimination of HBr to form unsaturated carboxylic acids. The regioselectivity and stereoselectivity of this reaction would depend on the reaction conditions and the base used.



[Click to download full resolution via product page](#)

Caption: Dehydrobromination of **3,4-Dibromobutanoic acid**.

## Intramolecular Cyclization (Lactonization)

Under certain conditions, intramolecular cyclization could occur, leading to the formation of a lactone. For example, treatment of the corresponding 2,4-dibromobutyric acid with a base can

lead to the formation of  $\alpha$ -bromo- $\gamma$ -butyrolactone. A similar intramolecular reaction could potentially be explored for **3,4-Dibromobutanoic acid**, which might lead to a  $\beta$ -lactone, although this is generally a less favorable ring size.

## Biological Activity

There is currently no specific information available in the public domain regarding the biological activity or cytotoxicity of **3,4-Dibromobutanoic acid**. However, some short-chain carboxylic acids and halogenated organic compounds are known to exhibit biological effects. For instance, some short-chain carboxylic acids have been shown to have cytotoxic effects on certain cell lines. It is plausible that **3,4-Dibromobutanoic acid** could exhibit some level of biological activity, but this would require experimental investigation.

## Conclusion

**3,4-Dibromobutanoic acid** is a chemical compound with a range of potential applications in synthetic chemistry. This guide has summarized the currently available physical and chemical data, and has proposed logical synthetic and reaction pathways based on established chemical principles. Significant gaps in the experimental data for this compound exist, particularly concerning its melting point, solubility, and spectral characteristics, as well as its biological activity. Further research is warranted to fully characterize this molecule and explore its potential utility in drug development and other scientific fields.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3,4-Dibromobutanoic acid | C<sub>4</sub>H<sub>6</sub>Br<sub>2</sub>O<sub>2</sub> | CID 267529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,4-dibromobutanoic acid | 16507-32-7 [chemnet.com]
- To cite this document: BenchChem. [Physical and chemical properties of 3,4-Dibromobutanoic acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b094272#physical-and-chemical-properties-of-3-4-dibromobutanoic-acid>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)